



# Application Notes and Protocols for Quinoxaline-Based Polymer Solar Cells

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Compound of Interest		
Compound Name:	BiPNQ	
Cat. No.:	B606155	Get Quote

A-Note on "BiPNQ": Initial searches for the compound "BiPNQ" in the context of solar cell technology did not yield specific information. However, "BiPNQ" has been identified as an inhibitor of Trypanosoma cruzi, the parasite that causes Chagas disease, with the chemical formula C<sub>16</sub>H<sub>12</sub>N<sub>6</sub>O. Given this, the following application notes focus on a class of materials with some nominal similarity that are highly relevant to the development of new solar cell technologies: quinoxaline-based polymers. These polymers are a significant area of research in organic photovoltaics and offer a valuable case study for the protocols and data presentation requested.

## Introduction to Quinoxaline-Based Polymers in Organic Solar Cells

Quinoxaline-based polymers are a class of electron-deficient materials that have garnered significant attention in the field of organic photovoltaics (OPVs).[1] Their popularity stems from their tunable electronic properties, good charge mobility, and thermal stability.[1] The nitrogen atoms in the quinoxaline unit make it an excellent electron acceptor, which, when copolymerized with an electron-donating unit, creates a donor-acceptor (D-A) polymer with a low bandgap, enabling efficient absorption of the solar spectrum.[2] This intramolecular charge transfer character is crucial for high-performance bulk heterojunction (BHJ) solar cells.

These polymers are typically used as the electron donor material in a blend with an electron acceptor (like a fullerene derivative or a non-fullerene acceptor) to form the photoactive layer of the solar cell.[3][1] The performance of solar cells using quinoxaline-based polymers has seen



remarkable improvements, with power conversion efficiencies (PCEs) exceeding 15% in some cases.[4]

## Data Presentation: Photovoltaic Performance of Quinoxaline-Based Polymer Solar Cells

The performance of organic solar cells is characterized by several key parameters:

- Power Conversion Efficiency (PCE): The overall efficiency of converting sunlight into electricity.
- Open-Circuit Voltage (Voc): The maximum voltage a solar cell can produce when there is no current flowing.
- Short-Circuit Current Density (Jsc): The maximum current density a solar cell can produce when the voltage across it is zero.
- Fill Factor (FF): A measure of the "squareness" of the current-voltage (I-V) curve, indicating the quality of the solar cell.

Below is a summary of the performance of various quinoxaline-based polymer solar cells reported in the literature.



Polymer Donor	Acceptor	Voc (V)	Jsc (mA/cm²)	FF (%)	PCE (%)	Referenc e
PBDB-T	TPQ-eC7- 4F	0.85	25.89	72.20	15.83	[4]
PBDB-T	TPQ-eC7- 4Cl	0.84	24.56	69.77	14.48	[4]
PBF-QxCN	Y6BO	-	-	-	13.3	[5]
P3	IDIC	1.00	15.99	-	9.7	[6]
PAB-CNQx	Y6BO	-	-	-	8.66	[5]
PAB-Qx	Y6BO	-	-	-	4.35	[5]
PBQxF	PC71BM	0.64	1.58	39	0.39	[7]

### **Experimental Protocols**

### Protocol 1: Synthesis of a Representative Quinoxaline-Based Polymer (PBDTDPQ-EH)

This protocol describes the synthesis of Poly[benzodithiophene-alt-di-2-thienyl-quinoxaline] (PBDTDPQ-EH) via Stille coupling, a common method for synthesizing conjugated polymers.

#### Materials:

- 2,6-bis(trimethyltin)-4,8-bis(2-ethylhexyloxy)benzo[1,2-b:4,5-b']dithiophene (Monomer 1)
- 5,8-dibromo-2,3-bis(4-(2-ethylhexyloxy)phenyl)quinoxaline (Monomer 2)
- Tris(dibenzylideneacetone)dipalladium(0) (Pd2(dba)3)
- Tri(o-tolyl)phosphine (P(o-tol)3)
- Anhydrous toluene
- Chlorobenzene



- Methanol
- Acetone
- Hexane
- Soxhlet extraction apparatus
- Inert atmosphere (Argon or Nitrogen) glovebox or Schlenk line

#### Procedure:

- Reaction Setup: In a glovebox, add Monomer 1 (1.0 mmol), Monomer 2 (1.0 mmol),
   Pd<sub>2</sub>(dba)<sub>3</sub> (0.02 mmol), and P(o-tol)<sub>3</sub> (0.08 mmol) to a dry Schlenk flask equipped with a magnetic stir bar.
- Solvent Addition: Add 20 mL of anhydrous toluene to the flask.
- Polymerization: Seal the flask, remove it from the glovebox, and connect it to a Schlenk line.
   Heat the reaction mixture to 110 °C and stir vigorously under an inert atmosphere for 48 hours.
- Polymer Precipitation: After cooling to room temperature, slowly pour the reaction mixture into 200 mL of vigorously stirring methanol.
- Filtration and Washing: Collect the precipitated polymer by filtration. Wash the polymer with methanol and acetone to remove any remaining monomers and catalyst residues.
- Soxhlet Purification: Further purify the polymer by Soxhlet extraction with methanol, acetone, and hexane for 24 hours each to remove oligomers and other impurities.
- Final Product Collection: Extract the final polymer with chlorobenzene. Precipitate the polymer from the chlorobenzene solution by adding it to methanol. Collect the purified polymer by filtration and dry it under vacuum at 60 °C for 24 hours.

## Protocol 2: Fabrication of a Bulk Heterojunction Organic Solar Cell







This protocol details the fabrication of an inverted-structure organic solar cell using a

•	3	3
quinoxaline-based polymer as the donor and a	fullerene derivative (PC71BM)	as the acceptor

- Indium Tin Oxide (ITO)-coated glass substrates
- Deionized water
- Hellmanex III solution
- Acetone

Materials:

- Isopropanol
- Zinc oxide (ZnO) nanoparticle solution
- PBDTDPQ-EH (or other quinoxaline-based polymer)
- [8][8]-Phenyl-C71-butyric acid methyl ester (PC71BM)
- Chlorobenzene
- 1,8-Diiodooctane (DIO)
- Molybdenum oxide (MoO₃)
- Silver (Ag)
- Spin coater
- Hot plate
- Thermal evaporator
- Glovebox

#### Procedure:



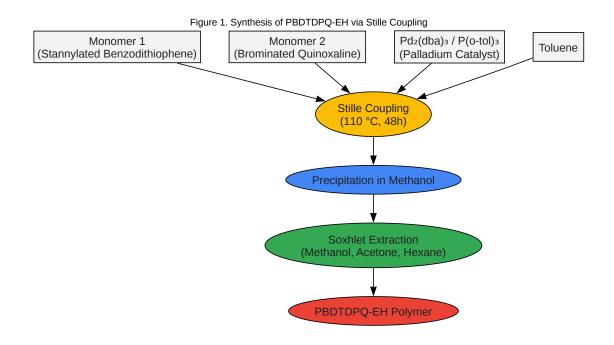
#### · Substrate Cleaning:

- Sonicate the ITO-coated glass substrates in a 2% Hellmanex solution in deionized water for 15 minutes.
- Rinse the substrates thoroughly with deionized water.
- Sonicate the substrates in acetone for 15 minutes.
- Sonicate the substrates in isopropanol for 15 minutes.
- Dry the substrates with a stream of nitrogen and then treat them with UV-ozone for 15 minutes.
- Deposition of the Electron Transport Layer (ETL):
  - In a glovebox, spin-coat a thin layer of ZnO nanoparticle solution onto the cleaned ITO substrates at 4000 rpm for 30 seconds.
  - Anneal the substrates on a hot plate at 150 °C for 15 minutes.
- Preparation of the Active Layer Solution:
  - Dissolve the quinoxaline-based polymer (e.g., PBDTDPQ-EH) and PC71BM in a 1:1.5
    weight ratio in chlorobenzene. The total concentration should be around 20 mg/mL.
  - Add 3% (by volume) of 1,8-diiodooctane (DIO) as a processing additive.
  - Stir the solution overnight at 50 °C in the glovebox.
- Deposition of the Active Layer:
  - Filter the active layer solution through a 0.45 μm PTFE filter.
  - Spin-coat the active layer solution onto the ZnO layer at 1000 rpm for 60 seconds.
  - Anneal the substrates on a hot plate at 100 °C for 10 minutes.
- Deposition of the Hole Transport Layer (HTL) and Metal Electrode:



- Transfer the substrates to a thermal evaporator.
- Deposit a 10 nm thick layer of MoO₃ at a rate of 0.1 Å/s.
- Deposit a 100 nm thick layer of Ag at a rate of 1 Å/s to serve as the top electrode.

### **Mandatory Visualizations**



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Caption: Synthesis of PBDTDPQ-EH via Stille Coupling.



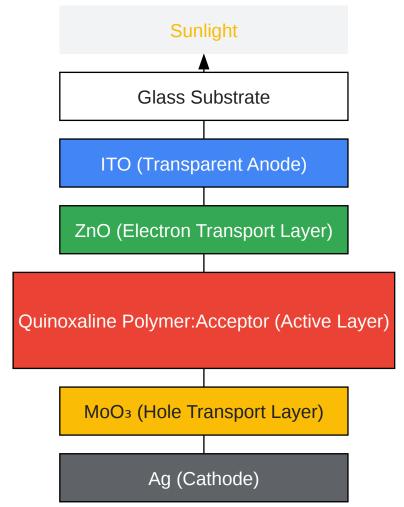


Figure 2. Inverted Organic Solar Cell Device Architecture

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Caption: Inverted Organic Solar Cell Device Architecture.



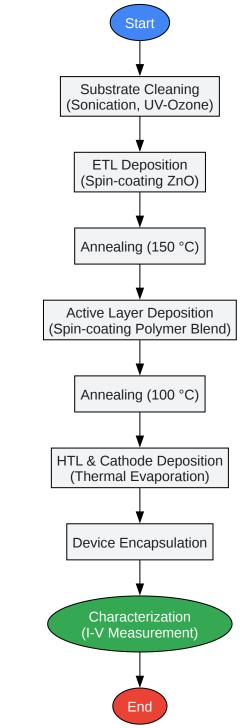


Figure 3. Experimental Workflow for Organic Solar Cell Fabrication

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Caption: Workflow for Organic Solar Cell Fabrication.



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